

Application Notes and Protocols for DY268

Stock Solution Preparation

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Compound of Interest

Compound Name: DY268

Cat. No.: B607231

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation, storage, and handling of **DY268** stock solutions for various in vitro and in vivo assays. **DY268** is a potent and selective antagonist of the Farnesoid X Receptor (FXR), with an IC50 of 7.5 nM.^{[1][2][3][4]} It is a valuable tool for studying the role of FXR in various physiological and pathological processes, including bile acid homeostasis and drug-induced liver injury.^{[2][5]}

Data Presentation

A summary of the key quantitative data for **DY268** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	560.66 g/mol	[1][2]
Formula	C30H32N4O5S	[2][3]
Purity	≥98%	[3]
Appearance	White to off-white solid	[2]
Solubility (in vitro)	DMSO: ≥ 50 mg/mL (89.18 mM)	[1][2]
Solubility (in vivo)	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline: ≥ 5 mg/mL (8.92 mM)	[1][2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[2]
Storage (Solvent)	-80°C for 6 months; -20°C for 1 month	[2][6]
IC50 (FXR antagonist)	7.5 nM (time-resolved FRET assay); 468 nM (cell-based transactivation assay)	[1][2][3][4]

Experimental Protocols

Preparation of a High-Concentration DY268 Stock Solution (e.g., 50 mM in DMSO)

This protocol describes the preparation of a high-concentration stock solution of **DY268** in dimethyl sulfoxide (DMSO), suitable for long-term storage and subsequent dilution for various assays.

Materials:

- **DY268** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)

- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate:** Allow the vial of **DY268** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **DY268** powder using a precision balance. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 28.03 mg of **DY268** (Molecular Weight = 560.66 g/mol).
- **Dissolution:** Add the appropriate volume of DMSO to the weighed **DY268** powder. For a 50 mM stock, add 1 mL of DMSO for every 28.03 mg of powder.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution if precipitation is observed.[\[2\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[2\]](#)[\[6\]](#)

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

- **DY268** stock solution (e.g., 50 mM in DMSO)

- Appropriate cell culture medium
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

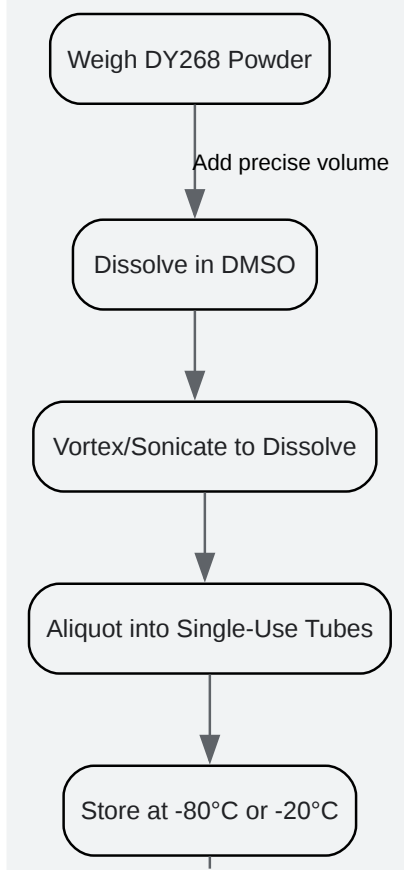
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **DY268** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.^[7] A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
- Use Immediately: It is recommended to prepare working solutions fresh for each experiment.

Visualizations

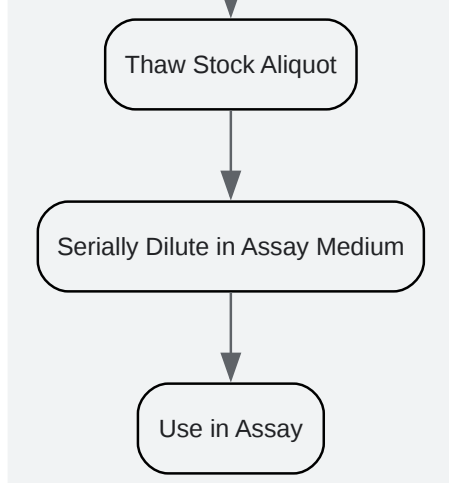
Below are diagrams illustrating the experimental workflow for preparing **DY268** solutions and a simplified representation of its mechanism of action.

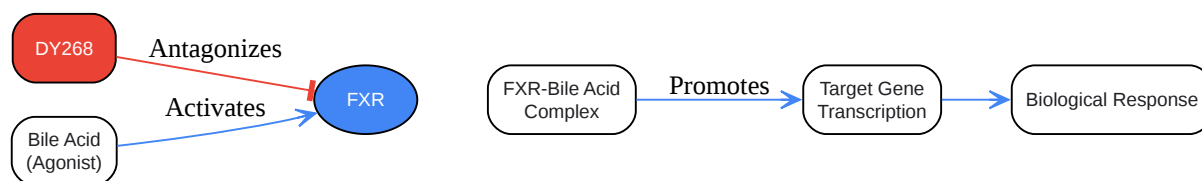
Stock Solution Preparation



For Assay Use

Working Solution Preparation





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